

Essential Safety and Operational Guide for 1-Ethyl-3-hydroxypiperidine

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Compound of Interest

Compound Name: **1-Ethyl-3-hydroxypiperidine**

Cat. No.: **B076944**

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This guide provides immediate, essential safety and logistical information for handling **1-Ethyl-3-hydroxypiperidine** in a laboratory setting. It is designed to be a preferred resource for researchers, scientists, and drug development professionals by offering clear, procedural guidance for safe operational and disposal plans.

Chemical Properties and Hazards

1-Ethyl-3-hydroxypiperidine is a flammable liquid and vapor that can cause skin and serious eye irritation.^[1] It may also cause respiratory irritation.^[1] It is important to handle this chemical with appropriate safety precautions to minimize exposure and risk.

Property	Value
CAS Number	13444-24-1
Molecular Formula	C ₇ H ₁₅ NO
Molecular Weight	129.2 g/mol
Appearance	Colorless to slightly yellow clear liquid
Purity	≥ 98% (GC)
Density	0.97 g/cm ³
Refractive Index	n _{20D} 1.48
Storage Temperature	2 - 8 °C

Source: Chem-Impex[2], CymitQuimica[3]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **1-Ethyl-3-hydroxypiperidine**, the following personal protective equipment is mandatory.

Equipment	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. [4]
Hand Protection	Wear suitable chemical-resistant gloves tested according to EN 374.[1] Check for leaks and impermeability before use.
Skin and Body Protection	Wear appropriate protective clothing, including boots, to prevent skin contact.[4]
Respiratory Protection	Use a NIOSH or European Standard EN 149 approved respirator if ventilation is inadequate or for emergency situations.[4]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][4]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4][5]
- Remove all potential ignition sources, such as open flames, sparks, and hot surfaces.[1][3] Use explosion-proof electrical and ventilating equipment.[1][5]
- Ground and bond containers when transferring the material to prevent static discharge.[3]

2. Handling the Chemical:

- Avoid contact with skin and eyes.[3] Do not breathe mist, vapors, or spray.[5]
- Use only non-sparking tools.[1][5]
- Keep the container tightly closed when not in use.[1]
- Do not eat, drink, or smoke in the handling area.[3]
- Wash hands thoroughly after handling.[1][3]

3. Storage:

- Store in a cool, well-ventilated place, away from direct sunlight and heat.[1] The recommended storage temperature is between 2-8°C.[2][6]
- Keep containers tightly closed.[1][4]
- Store away from incompatible materials, such as strong oxidizing agents.[3][4]

Emergency First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing has stopped or is difficult, provide artificial respiration or oxygen. Seek immediate medical attention.[1][7]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[1][7] If skin irritation persists, get medical attention.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[3] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][3]

Disposal Plan

1. Waste Characterization:

- **1-Ethyl-3-hydroxypiperidine** is considered a hazardous waste.[1]

2. Waste Collection and Storage:

- Collect waste in a suitable, approved, and properly labeled container.[1][3]
- Handle contaminated packaging in the same manner as the substance itself.[1]

3. Disposal Method:

- Dispose of contents and container to an approved waste disposal plant or a licensed hazardous material disposal company.[3][5]

- Do not empty into drains or release into the environment.[1][5]
- Disposal must be in accordance with all applicable federal, state, and local regulations.[3]

Experimental Protocol: Chemical Spill Cleanup

This protocol outlines the steps for safely managing a spill of **1-Ethyl-3-hydroxypiperidine**.



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Caption: Workflow for handling a chemical spill.

Detailed Steps for Spill Cleanup:

- Evacuate and Alert: Immediately evacuate the spill area and alert nearby personnel.
- Assess the Spill: From a safe distance, assess the extent of the spill and the associated risks. For large spills, evacuate the laboratory and follow emergency procedures.
- Don PPE: Before approaching the spill, put on the required personal protective equipment, including respiratory protection, chemical-resistant gloves, safety goggles, a face shield, and protective clothing.
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep it running.
- Contain the Spill: Cover the spill with a non-combustible absorbent material such as clay, diatomaceous earth, or vermiculite.[3]
- Collect Material: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealable, and labeled container for hazardous waste.[3][5]
- Decontaminate: Clean the spill area and any contaminated equipment with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of the waste container according to the established disposal plan.

- Report: Report the incident to the laboratory supervisor or safety officer.

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